

Application Notes and Protocols for Decatromycin B in Bacterial Cell Culture Assays

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Compound of Interest

Compound Name: *Decatromycin B*

Cat. No.: *B15561287*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Decatromycin B is a potent antibiotic isolated from a strain of *Actinomadura* sp.[1][2]. It exhibits significant activity against a range of Gram-positive bacteria, including clinically important methicillin-resistant *Staphylococcus aureus* (MRSA) strains[2][3][4]. Structurally, it is a complex macrolide. While its potential as an antibacterial agent is clear, it is noted that a lack of availability has limited extensive investigation into its precise mechanism of action and a broader antibacterial spectrum. These application notes provide a summary of the available data and detailed protocols for the initial characterization of **Decatromycin B** in a laboratory setting.

Chemical Properties

Property	Value	Reference
Molecular Formula	C45H56Cl2N2O10	
Molecular Weight	855.9 g/mol	
Appearance	Off-white to light tan solid	
Solubility	Soluble in ethanol, methanol, DMF, or DMSO. Poor water solubility.	
Storage	Long-term storage at -20°C.	

Quantitative Data Summary

The primary measure of **Decatromicin B**'s efficacy reported in the literature is the Minimum Inhibitory Concentration (MIC).

Table 1: Minimum Inhibitory Concentrations (MICs) of **Decatromicin B** against various Gram-positive bacteria.

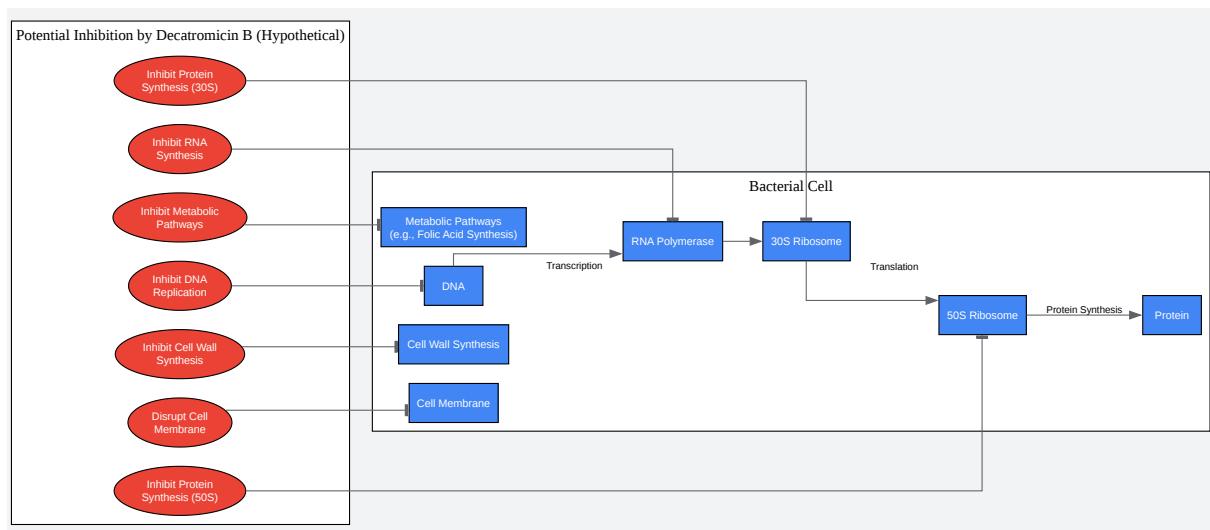
Bacterial Strain	MIC (µg/mL)	Reference
Staphylococcus aureus (various strains)	0.39 - 0.78	
Methicillin-resistant S. aureus (MRSA) (two strains)	0.39 and 0.78	
Micrococcus luteus	0.78	
Bacillus subtilis	0.78	
Corynebacterium bovis	6.25	

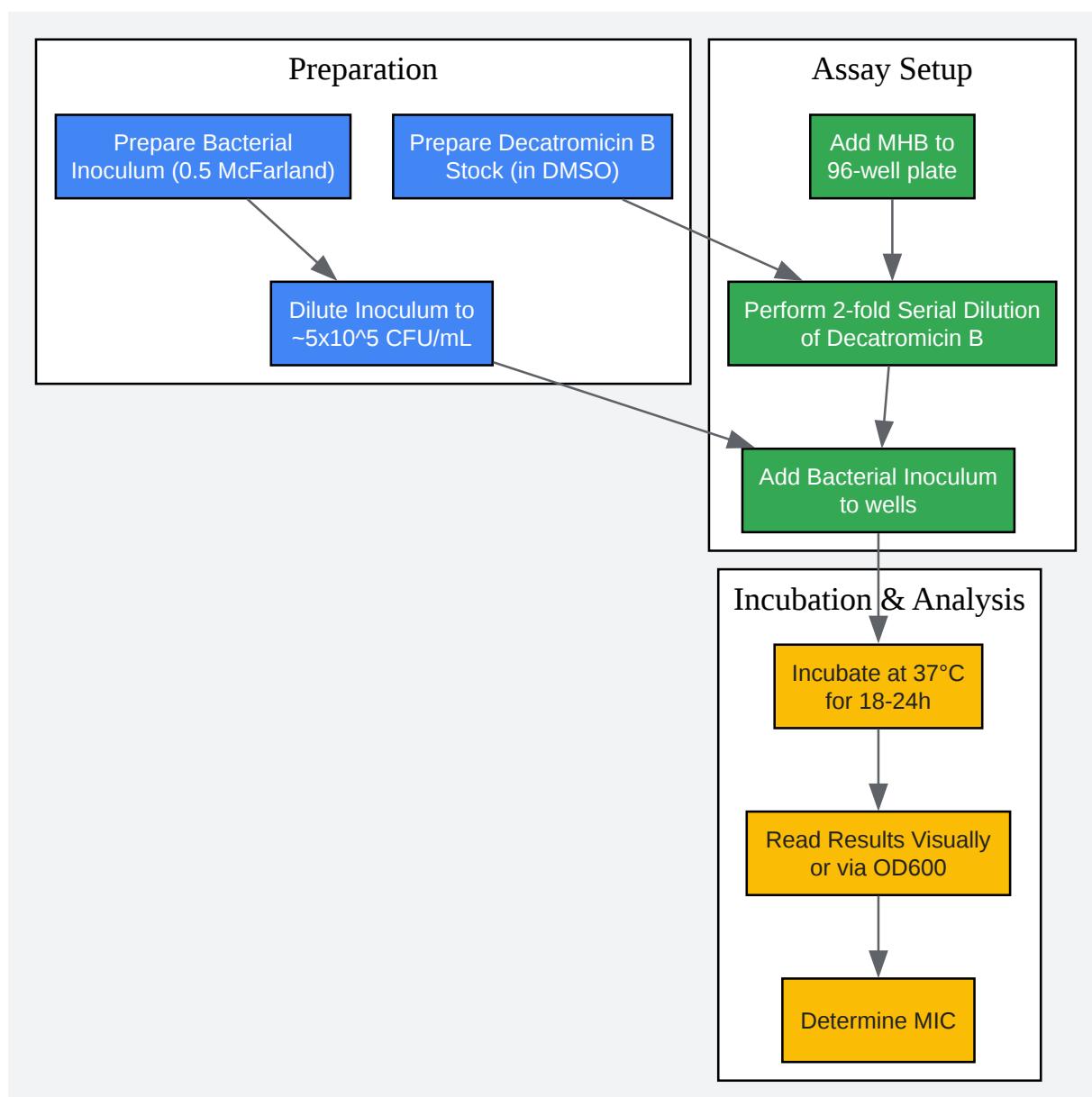
Mechanism of Action & Signaling Pathways

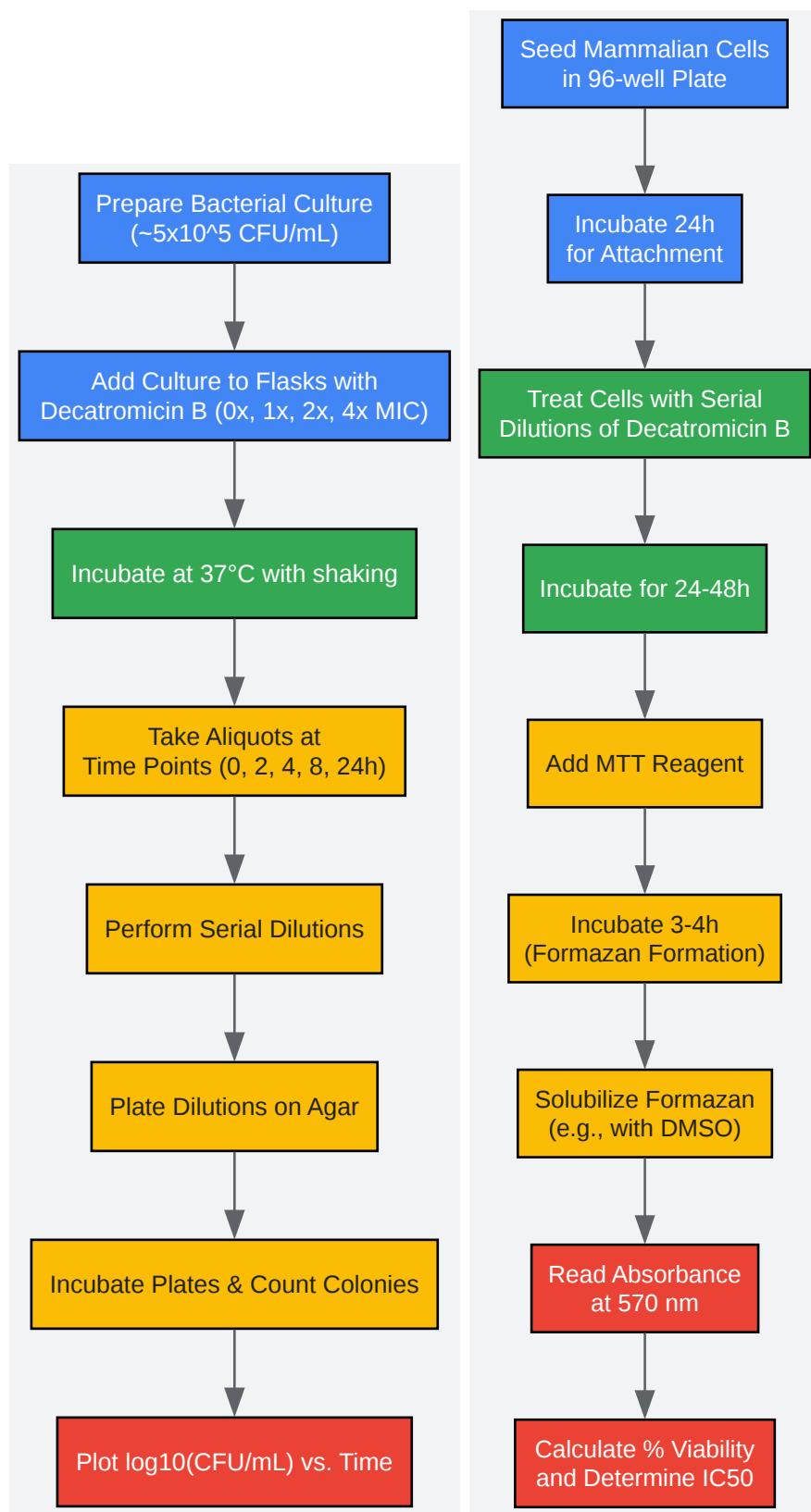
The precise molecular target and mechanism of action for **Decatromicin B** have not been fully elucidated. Antibiotics typically function by disrupting essential cellular processes such as cell

wall synthesis, protein synthesis, nucleic acid synthesis, or membrane integrity. Given its potent activity against Gram-positive bacteria, which have a thick peptidoglycan layer, a potential mechanism could involve inhibition of cell wall biosynthesis. However, further investigation is required to confirm this.

As the direct signaling pathways affected by **Decatromicin B** are unknown, a generalized diagram of potential antibiotic targets is presented below.





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